

# Photostability of Disperse Orange 30: A Comparative Analysis with Other Azo Dyes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Orange 30

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This guide provides a comparative analysis of the photostability of **Disperse Orange 30** against other common azo disperse dyes, specifically Disperse Red 167 and Disperse Blue 79. The information is targeted towards researchers, scientists, and professionals in drug development and related fields who utilize these dyes in their work. This document summarizes available quantitative data on light fastness, details the experimental protocols for such evaluations, and provides a visual representation of the testing workflow.

## Executive Summary

**Disperse Orange 30** is a monoazo dye recognized for its good light fastness properties. However, its performance relative to other azo dyes can be a critical factor in specific applications, such as in the development of photosensitive formulations or materials where color stability upon light exposure is paramount. This guide presents a compilation of light fastness data for **Disperse Orange 30**, Disperse Red 167, and Disperse Blue 79, based on the industry-standard Blue Wool Scale. The data indicates that while **Disperse Orange 30** has commendable photostability, other dyes like Disperse Red 167 can offer superior resistance to fading under light exposure.

## Quantitative Data Presentation: Light Fastness Comparison

The photostability of disperse dyes is commonly evaluated using the Blue Wool Scale, in accordance with ISO 105-B02 or AATCC Test Method 16. The scale ranges from 1 (very poor light fastness) to 8 (excellent light fastness), where each subsequent number represents a twofold increase in light resistance.<sup>[1][2][3]</sup> The following table summarizes the light fastness ratings for **Disperse Orange 30** and other selected azo dyes on polyester, a common substrate for these dyes.

Dye Name	C.I. Name	Azo Type	Light Fastness Rating (Blue Wool Scale)
Disperse Orange 30	11119	Monoazo	5-6
Disperse Red 167	11338	Monoazo	6-7 <sup>[4]</sup>
Disperse Blue 79	11345	Monoazo	4-6 <sup>[5][6][7]</sup>

Note: The light fastness ratings can vary depending on the specific experimental conditions, including the substrate, dye concentration, dyeing method, and the presence of other chemical agents.

## Experimental Protocols for Photostability Testing

The evaluation of a dye's photostability is conducted under standardized conditions to ensure reproducibility and comparability of results. The most widely accepted methods are ISO 105-B02 and AATCC Test Method 16.<sup>[8][9]</sup>

### Principle of the Test

A specimen of the dyed substrate is exposed to a controlled artificial light source that simulates natural daylight (e.g., a Xenon arc lamp). Simultaneously, a set of standardized blue wool fabrics with known light fastness ratings are exposed under the same conditions. The photostability of the test specimen is determined by comparing the degree of its color change with that of the blue wool standards.<sup>[1][2]</sup>

### Apparatus

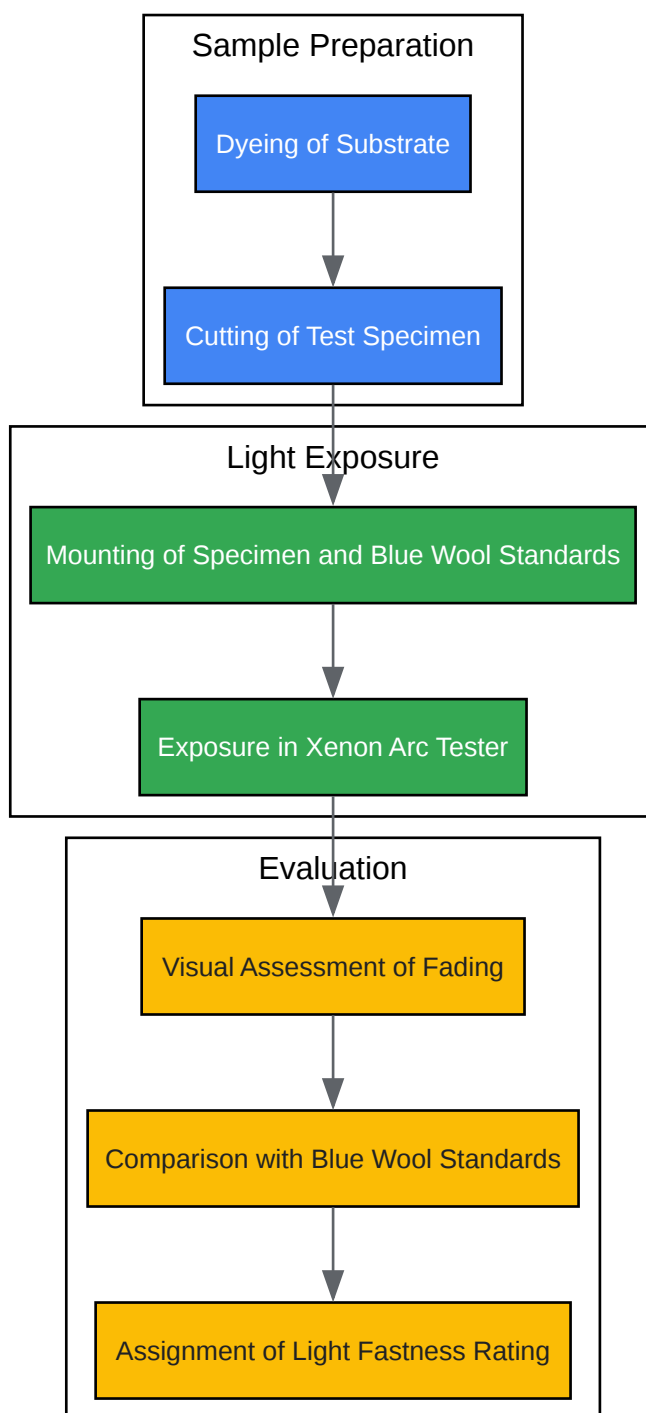
- **Light Source:** A Xenon arc lamp is predominantly used as it closely mimics the spectral distribution of natural sunlight.[3]
- **Specimen Holders:** To mount the test and standard samples.
- **Blue Wool Standards:** A set of eight standardized blue wool textiles, each with a different light fastness rating.[1]
- **Grey Scale for Assessing Change in Colour:** Used to visually assess the degree of fading.

## Procedure

- **Sample Preparation:** A sample of the textile dyed with the test dye is prepared according to the standard's specifications.
- **Mounting:** The test specimen and a range of Blue Wool Standards are mounted in the specimen holders. A portion of each sample is covered with an opaque mask to serve as an unexposed reference.
- **Exposure:** The mounted samples are placed in a light fastness tester and exposed to the Xenon arc lamp under controlled conditions of temperature and humidity.
- **Evaluation:** The exposure is continued until a specified level of color change, corresponding to a particular grade on the Grey Scale, is observed in the test specimen or the Blue Wool Standards.
- **Rating:** The light fastness rating of the test specimen is the number of the Blue Wool Standard that exhibits a similar degree of fading.

## Visualization of Experimental Workflow

The following diagram illustrates the general workflow for assessing the photostability of azo dyes.



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Caption: Workflow for Photostability Testing of Azo Dyes.

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## References

- 1. jamesheal.com [jamesheal.com]
- 2. Materials Technology Limited [drb-mattech.co.uk]
- 3. hibiscus-plc.co.uk [hibiscus-plc.co.uk]
- 4. epsilonpigments.com [epsilonpigments.com]
- 5. epsilonpigments.com [epsilonpigments.com]
- 6. Skycron® Disperse Blue HGL(B79) - Buy Disperse Blue Dye, Disperse Dyestuff, Disperse Dye Fabric Product on TIANKUN Dye Manufacturer & Supplier [tiankunchemical.com]
- 7. Disperse dyes manufacturer//Skycron® Azul Disperso HGL / Disperse Blue 79/for textile dyeing with Oekotex/Gots/ZDHC level 3 Certificate - Disperse Dye and Textile Dyeing [tiankunchem.en.made-in-china.com]
- 8. Light and Weather Fastness | Assessing Lightfastness [prismacolour.com]
- 9. contracttextiles.org [contracttextiles.org]
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